

In-Depth Technical Guide on 3-Chloro-4-thiocyanatoaniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Chloro-4-thiocyanatoaniline

Cat. No.: B1356531

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This technical guide provides a comprehensive overview of the physical properties, synthesis, and spectral characteristics of **3-Chloro-4-thiocyanatoaniline**, a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Core Physical Properties

3-Chloro-4-thiocyanatoaniline is a yellow solid at room temperature. The following table summarizes its key physical and chemical properties.

Property	Value	Source
CAS Number	3226-46-8	[1][2]
Molecular Formula	C ₇ H ₅ ClN ₂ S	[1][2]
Molecular Weight	184.65 g/mol	[1]
Appearance	Yellow solid	N/A
Melting Point	60-72 °C	[3]
Boiling Point (Predicted)	319.1 ± 32.0 °C	[3]
Density (Predicted)	1.43 ± 0.1 g/cm ³	[3]
pKa (Predicted)	1.88 ± 0.10	[3]

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and characterization of **3-Chloro-4-thiocyanatoaniline**.

Infrared (IR) Spectroscopy: The IR spectrum shows characteristic peaks at the following wavenumbers (ν_{max} , cm^{-1}): 3474.59, 3372.59, 3233.14, 2925.76, 2154.54 (S-CN stretch), 2054.68, 1623.93, 1591.81, 1476.32, 1420.75, 1315.22, 1239.46, 1123.23, 1020.23, 902.03, 849.96, 813.39.

Proton Nuclear Magnetic Resonance (^1H NMR) Spectroscopy: The ^1H NMR spectrum (400 MHz, CDCl_3) exhibits the following signals (δ ppm): 7.39–7.40 (m, 1H, Ar), 7.26 (s, 1H, Ar), 6.78–6.81 (m, 1H, Ar), 4.15 (s, 2H, NH_2).

Experimental Protocols: Synthesis of 3-Chloro-4-thiocyanatoaniline

An efficient and environmentally friendly procedure for the electrophilic thiocyanation of anilines has been developed.^{[1][4][5]} This method utilizes N-bromosuccinimide (NBS) and potassium thiocyanate (KSCN) in ethanol at room temperature.

Materials:

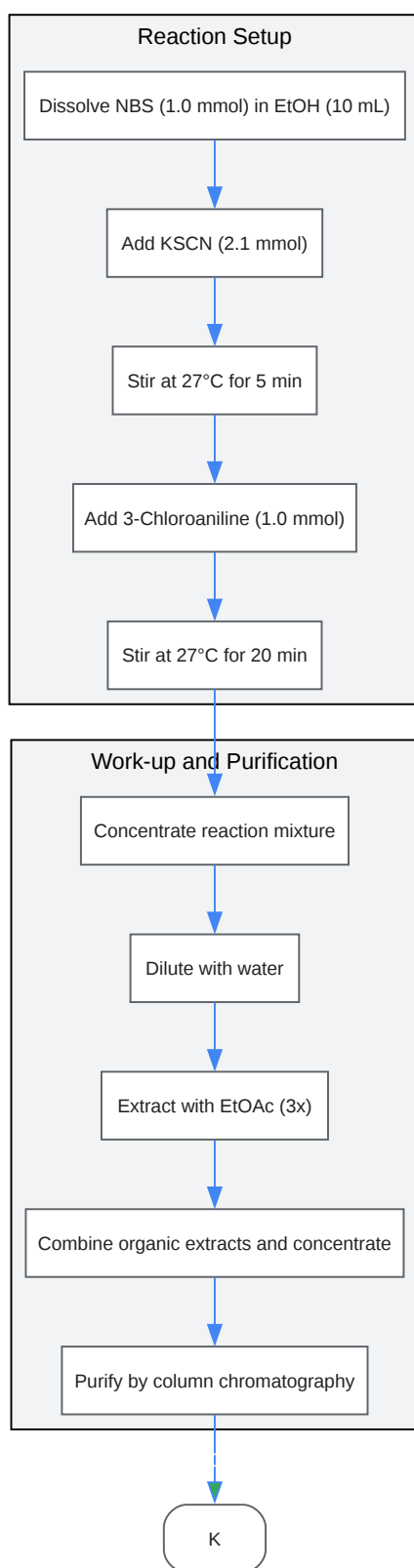
- 3-Chloroaniline
- N-bromosuccinimide (NBS)
- Potassium thiocyanate (KSCN)
- Ethanol (EtOH)
- Ethyl acetate (EtOAc)
- Water

Procedure:

- To a solution of N-bromosuccinimide (1.0 mmol) in ethanol (10 mL), add potassium thiocyanate (2.1 mmol).
- Stir the mixture at room temperature (27 °C) for 5 minutes.
- To this solution, add 3-chloroaniline (1.0 mmol).
- Continue stirring the reaction mixture at room temperature (27 °C) for 20 minutes.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Dilute the residue with water and extract three times with ethyl acetate.
- Combine the organic extracts and concentrate under vacuum.
- Purify the resulting crude product by column chromatography on silica gel (60–120 mesh) using a hexane-ethyl acetate mixture (10:1) as the mobile phase to obtain the desired product, **3-chloro-4-thiocyanatoaniline**.

Visualizations

Experimental Workflow for the Synthesis of 3-Chloro-4-thiocyanatoaniline



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Caption: Workflow for the synthesis of **3-Chloro-4-thiocyanatoaniline**.

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- To cite this document: BenchChem. [In-Depth Technical Guide on 3-Chloro-4-thiocyanatoaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1356531#physical-properties-of-3-chloro-4-thiocyanatoaniline]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com